

# 2,4-Diaminophenol dihydrochloride molecular weight and chemical formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Diaminophenol  
dihydrochloride

Cat. No.: B048997

[Get Quote](#)

## An In-depth Guide to 2,4-Diaminophenol Dihydrochloride

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This document provides a detailed overview of **2,4-Diaminophenol dihydrochloride**, focusing on its fundamental chemical properties.

## Core Chemical Data

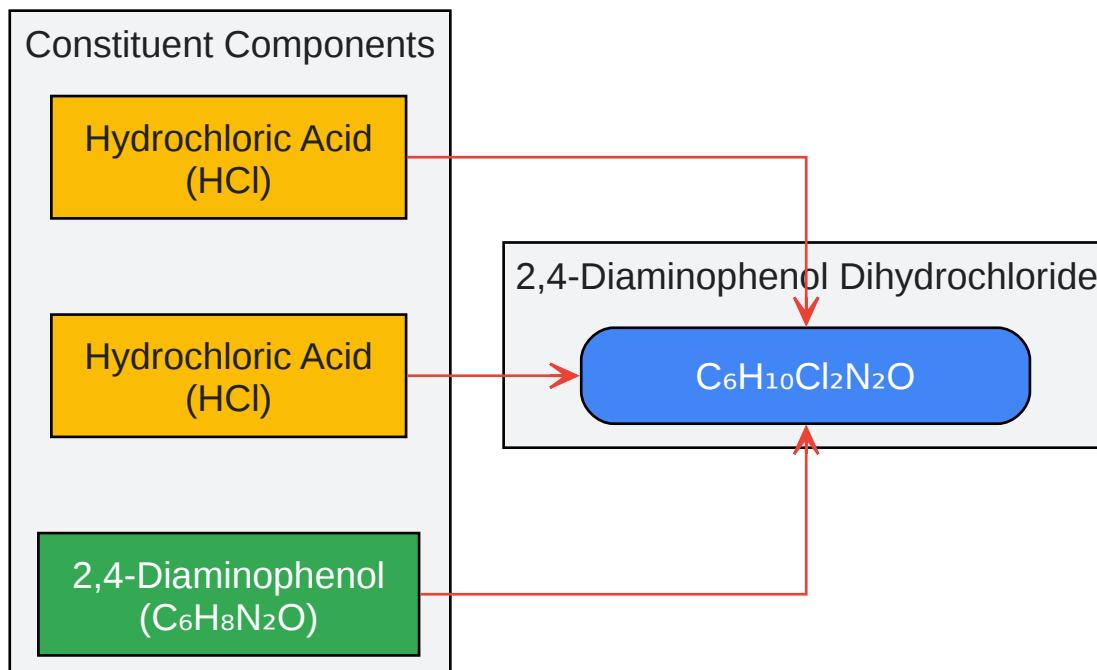
**2,4-Diaminophenol dihydrochloride** is a salt form of 2,4-Diaminophenol. The addition of two hydrochloride moieties significantly impacts its molecular weight and chemical formula. The following table summarizes these key quantitative data points.

Property	Value	Citations
Molecular Weight	197.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
197.07 g/mol	<a href="#">[5]</a>	
Chemical Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub> O	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
(H <sub>2</sub> N) <sub>2</sub> C <sub>6</sub> H <sub>3</sub> OH·2HCl	<a href="#">[7]</a>	
C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O·2HCl	<a href="#">[1]</a>	

## Structural Representation

To visualize the relationship between the parent molecule and its dihydrochloride salt, the following diagram illustrates the constituent parts of **2,4-Diaminophenol dihydrochloride**.

Logical Relationship of 2,4-Diaminophenol Dihydrochloride Components



[Click to download full resolution via product page](#)

### Components of 2,4-Diaminophenol dihydrochloride.

This technical guide serves as a foundational resource. For experimental applications, it is recommended to consult peer-reviewed literature and safety data sheets for comprehensive protocols and handling procedures.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. 2,4-Diaminophenol dihydrochloride, 98% | Fisher Scientific [fishersci.ca]
- 3. 2,4-Diaminophenol dihydrochloride; CAS : 137-09-7 - Career Henan Chemical Co. [coreychem.com]
- 4. 137-09-7|2,4-Diaminophenol dihydrochloride|BLD Pharm [bldpharm.com]
- 5. View Attachment [cir-reports.cir-safety.org]
- 6. A17697.14 [thermofisher.com]
- 7. 2,4-Diaminophenol dihydrochloride, 98% 137-09-7 India [ottokemi.com]
- To cite this document: BenchChem. [2,4-Diaminophenol dihydrochloride molecular weight and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048997#2-4-diaminophenol-dihydrochloride-molecular-weight-and-chemical-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)